

An In-depth Technical Guide to the Physiochemical Properties of Tin(IV) Oxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tin(4+)

Cat. No.: B1230384

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tin(IV) oxide (SnO_2), also known as stannic oxide, is a versatile n-type semiconductor material with a wide direct band gap.[1][2] Its mineral form is cassiterite, which serves as the main ore for tin.[3] This compound is recognized for its high degree of thermal and chemical stability, optical transparency, and significant electron mobility.[4][5] These robust characteristics have made SnO_2 a material of considerable interest across various high-technology fields, including catalysis, gas sensing, optoelectronic devices, and increasingly, in biomedical applications such as drug delivery and antimicrobial therapies.[1][5][6]

This guide provides a comprehensive overview of the core physiochemical properties of tin(IV) oxide. It details its structural, electronic, optical, and thermal characteristics, and delves into its surface chemistry, which is critical for applications in sensing and catalysis. The document also includes detailed experimental protocols for the synthesis and characterization of SnO_2 and presents visual diagrams of key processes and workflows to support researchers in the field.

Physical and Chemical Properties

Tin(IV) oxide is a white or off-white crystalline powder that is odorless and solid at room temperature.[7][8] It is chemically stable and insoluble in water, but can be dissolved in concentrated strong acids like sulfuric acid and in molten alkali.[3][9] SnO_2 is considered an amphoteric oxide, reacting with both strong acids and bases.[7][8]

Table 1: General Physical and Chemical Properties of Tin(IV) Oxide

Property	Value	References
Chemical Formula	SnO ₂	[3]
Molar Mass	150.71 g/mol	[9][10]
Appearance	White to off-white crystalline powder	[7][9]
Density	6.95 g/cm ³	[7][8][9]
Solubility	Insoluble in water; Soluble in concentrated H ₂ SO ₄ and molten NaOH	[3][9]

| Mohs Hardness | 6–7 |[7] |

Crystal and Electronic Structure

Crystal Structure

Under ambient conditions, tin(IV) oxide crystallizes in a tetragonal rutile structure.[7][11] This is the most thermodynamically stable and commonly observed phase.[7] In the rutile lattice, each tin (Sn) atom is octahedrally coordinated with six oxygen (O) atoms, while each oxygen atom is coordinated with three tin atoms, contributing to the stability of the structure.[7][8]

Table 2: Crystallographic Data for Rutile SnO₂

Parameter	Value	References
Crystal System	Tetragonal	[7]
Space Group	P4 ₂ /mnm	[7]
Lattice Constants	a = 4.737 Å, c = 3.186 Å	[7]

| Coordination Number | Sn: 6, O: 3 |[3][8] |

Electronic Properties

SnO₂ is inherently an n-type semiconductor, a characteristic often attributed to the presence of oxygen vacancies in its lattice structure.[3][12] These vacancies act as electron donors, increasing the concentration of free electrons.[12] It possesses a wide band gap, which makes it transparent to visible light while allowing for high electrical conductivity upon doping.[11] The valence band is primarily formed from O 2p states, while the conduction band minimum is composed of Sn 5s states.[11]

Table 3: Electronic and Optical Properties of Tin(IV) Oxide

Property	Value	References
Band Gap	3.6 - 4.0 eV (Direct)	[1][4][7]
Semiconductor Type	n-type	[3][4]
Electron Mobility	Up to 240 cm ² V ⁻¹ s ⁻¹	[7]
Refractive Index	2.006	[7][13]
Transmittance (Visible)	>90% (as thin film)	[4][14]
HOMO Level	~ -7.36 eV	[10]

| LUMO Level | ~ -3.78 eV |[10] |

Thermal Properties

Tin(IV) oxide demonstrates high thermal stability, with a very high melting point.[8] It sublimes at temperatures between 1800–1900 °C.[7][9] This thermal robustness makes it suitable for high-temperature applications such as in gas sensors and furnace components.

Table 4: Thermal Properties of Tin(IV) Oxide

Property	Value	References
Melting Point	1630 °C	[7] [8]
Sublimation Point	1800–1900 °C	[7] [9]
Thermal Expansion (a-axis)	$5.1 \times 10^{-6} \text{ K}^{-1}$	[7]
Thermal Expansion (c-axis)	$5.7 \times 10^{-6} \text{ K}^{-1}$	[7]

| Heat of Formation | -280.7 kJ/mol |[\[13\]](#) |

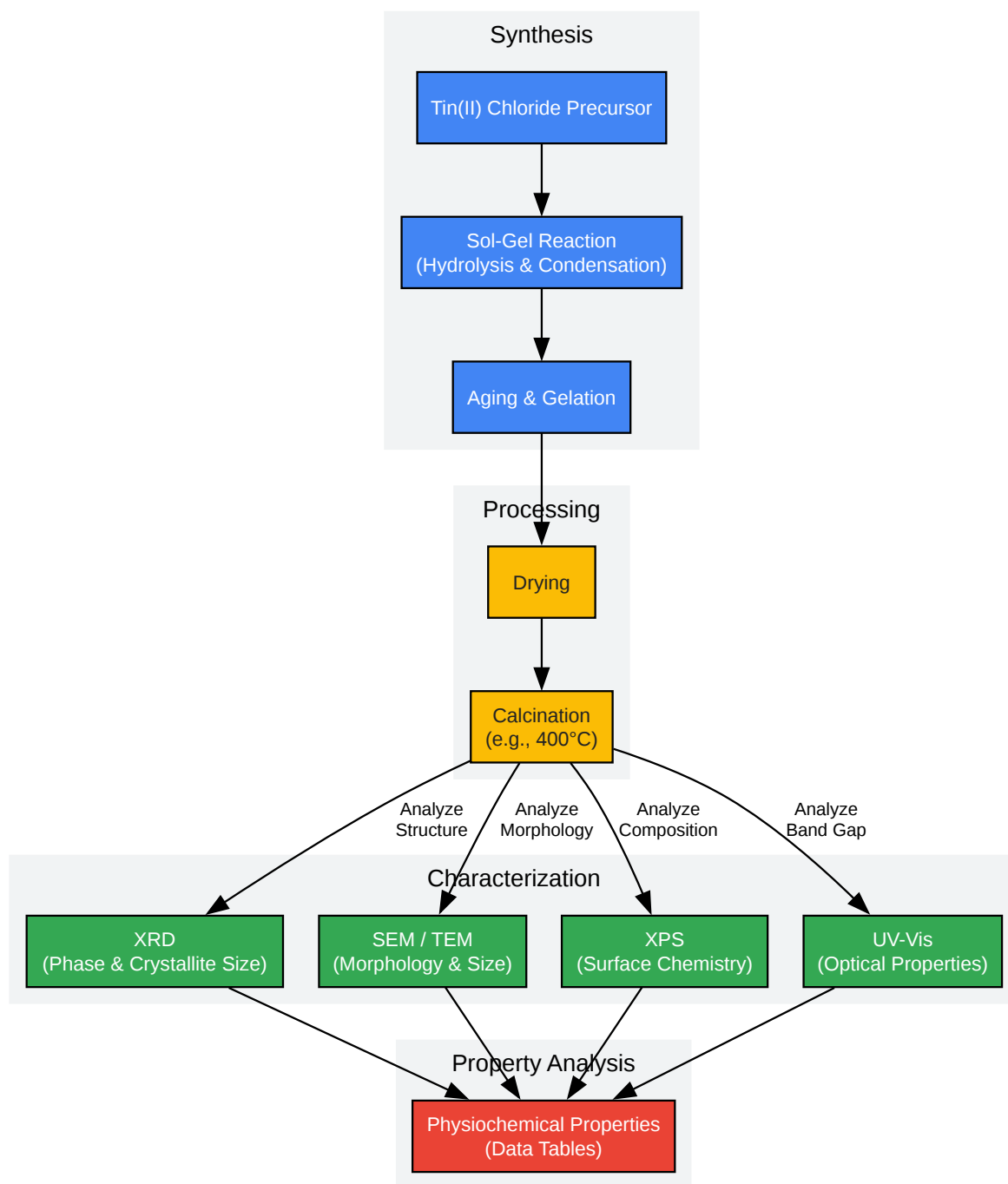
Surface Chemistry and Applications

The surface chemistry of SnO₂ is fundamental to its utility in gas sensing and catalysis.[\[12\]](#) The surface readily adsorbs atmospheric oxygen.[\[15\]](#) At operating temperatures between 300-450 °C, this adsorbed oxygen traps electrons from the conduction band, forming ions like O⁻ and creating a charge-depleted layer, which increases the material's resistance.[\[15\]](#) When a reducing gas is introduced, it reacts with these oxygen ions, releasing the trapped electrons back into the conduction band and causing a measurable drop in resistance.[\[15\]](#)

In the context of drug development, the high surface area and porous nature of nanostructured SnO₂ make it a candidate for drug delivery systems.[\[6\]](#) Mesoporous SnO₂ can be loaded with therapeutic agents, and its biocompatibility has been demonstrated in cell toxicity assays.[\[6\]](#) Studies show that such systems can significantly enhance the dissolution rate and oral bioavailability of poorly soluble drugs.[\[6\]](#)

Visualizing Key Processes and Workflows

To better illustrate the relationships and processes discussed, the following diagrams have been generated using Graphviz.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for SnO_2 nanoparticle synthesis and characterization.



```
graph LR; A((Mesoporous SnO2 (MSn) Carrier)) --> C[Adsorption Loading]; B([Insoluble Drug (e.g., Nitrendipine)]) --> C; C --> D((Drug-Loaded MSn (Amorphous State))); D --> E[Dissolution & Release]; E --> F([Enhanced Oral Bioavailability]);
```

Mesoporous SnO₂ for Drug Delivery

[Click to download full resolution via product page](#)

Experimental Protocols

The following sections provide generalized methodologies for the synthesis and characterization of tin(IV) oxide nanoparticles, which are frequently cited in research literature.

Synthesis Protocol: Sol-Gel Method

The sol-gel technique is a versatile method for producing nanocrystalline SnO₂ with high purity. [\[16\]](#)

- **Precursor Preparation:** Prepare an aqueous solution of a tin salt, such as tin(II) chloride (SnCl₂·2H₂O). [\[17\]](#) The concentration can be varied (e.g., 0.1 M to 0.5 M) to control nanoparticle size. [\[17\]](#)
- **Sol Formation:** Add a precipitating agent, such as ammonium hydroxide (NH₄OH), dropwise to the tin chloride solution under vigorous stirring. Continue until a white precipitate (the 'sol') is formed, typically at a specific pH.
- **Gelation and Aging:** Allow the solution to age for a period (e.g., 24 hours) at room temperature. During this time, the sol will transform into a gel through polycondensation reactions.
- **Washing and Drying:** Filter the resulting gel and wash it repeatedly with deionized water to remove residual ions like Cl⁻. Subsequently, dry the gel in an oven at a moderate temperature (e.g., 80-100 °C) to remove the solvent.
- **Calcination:** Transfer the dried powder to a furnace for calcination. Heat the material at a specific temperature (e.g., 400-600 °C) for several hours. [\[16\]](#) This step removes organic residues and promotes the crystallization of the amorphous tin hydroxide into the tetragonal SnO₂ phase.

Synthesis Protocol: Chemical Vapor Deposition (CVD)

CVD is used to produce high-quality thin films or single-crystalline powders of SnO₂. [\[18\]](#)

- **Precursor Preparation:** Use a volatile tin precursor, such as tin(II) oxalate (SnC₂O₄). [\[19\]](#) The precursor is placed in an alumina boat.
- **System Setup:** Place the boat at the center of a quartz tube within a horizontal tube furnace.

- **Deposition:** Heat the furnace to the desired deposition temperature (e.g., 950-1150 °C) under an inert atmosphere (e.g., flowing nitrogen).^{[18][19]} The precursor thermally decomposes, and the resulting tin-containing vapor reacts with trace oxygen or a controlled oxygen source to form SnO₂ on a substrate or as a powder in cooler zones of the tube.
- **Cooling and Collection:** After the deposition period (e.g., 1 hour), cool the furnace down to room temperature under the inert atmosphere. Collect the synthesized SnO₂ powder or film.

Characterization Protocol: XRD and SEM

- **X-Ray Diffraction (XRD):**
 - **Purpose:** To determine the crystal structure, phase purity, and average crystallite size of the synthesized SnO₂.
 - **Methodology:** A small amount of the SnO₂ powder is mounted on a sample holder. The sample is then scanned with monochromatic X-rays over a range of 2θ angles (e.g., 20° to 80°). The resulting diffraction pattern shows peaks at specific angles corresponding to the lattice planes of the SnO₂ rutile structure (e.g., (110), (101), (211)).^{[18][20]} The average crystallite size can be estimated from the peak broadening using the Scherrer equation.^[16]
- **Scanning Electron Microscopy (SEM):**
 - **Purpose:** To visualize the surface morphology, particle shape, and size distribution of the SnO₂ powder.
 - **Methodology:** A small amount of the powder is dispersed onto a conductive carbon tape mounted on an SEM stub. The sample is then sputter-coated with a thin layer of a conductive material (e.g., gold or platinum) to prevent charging. The sample is loaded into the SEM chamber, and a focused beam of electrons is scanned across the surface. The resulting images reveal the material's topography and morphology at high magnification.^[21]

Conclusion

Tin(IV) oxide is a functionally significant material with a unique combination of physiochemical properties that make it highly valuable for both established and emerging technologies. Its robust crystal structure, wide electronic band gap, and dynamic surface chemistry are the pillars of its utility. For researchers in materials science and drug development, a thorough understanding of these core properties is essential for designing and optimizing SnO₂-based systems, whether for creating more sensitive gas detectors or for engineering novel drug delivery platforms with enhanced efficacy. The experimental and analytical methods outlined in this guide provide a foundational framework for the synthesis and characterization of this promising inorganic compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. wjarr.com [wjarr.com]
- 2. jns.kashanu.ac.ir [jns.kashanu.ac.ir]
- 3. Tin(IV) oxide - Wikipedia [en.wikipedia.org]
- 4. OPG [opg.optica.org]
- 5. pure.dongguk.edu [pure.dongguk.edu]
- 6. Preparation of a Mesoporous Structure of SnO₂ for Increasing the Oral Bioavailability and Dissolution Rate of Nitrendipine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. grokipedia.com [grokipedia.com]
- 8. Tin Oxide: Types, Properties, Preparation, and Uses Explained [vedantu.com]
- 9. Tin oxide (SnO₂) | SnO₂ | CID 16747781 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. ossila.com [ossila.com]
- 11. Redirecting [linkinghub.elsevier.com]
- 12. chemrxiv.org [chemrxiv.org]
- 13. azom.com [azom.com]
- 14. jnep.sumdu.edu.ua [jnep.sumdu.edu.ua]

- 15. mdpi.com [mdpi.com]
- 16. scialert.net [scialert.net]
- 17. arxiv.org [arxiv.org]
- 18. Synthesis and Characterization of Tin(IV) Oxide Obtained by Chemical Vapor Deposition Method - PMC [pmc.ncbi.nlm.nih.gov]
- 19. d-nb.info [d-nb.info]
- 20. geniusjournals.org [geniusjournals.org]
- 21. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physiochemical Properties of Tin(IV) Oxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1230384#physiochemical-properties-of-tin-iv-oxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com